Application Note: Optimized N-Formylation Strategies for Sterically Hindered Phenethylamines

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Compound of Interest

Compound Name:	*N-(alpha,alpha-Dimethylphenethyl)formamide*
CAS No.:	*52117-13-2*
Cat. No.:	*B134427*

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Executive Summary

This application note details high-fidelity protocols for the synthesis of **N-(alpha,alpha-Dimethylphenethyl)formamide** (also known as N-formylphentermine) utilizing Phentermine (2-methyl-1-phenylpropan-2-amine) as the starting scaffold.

The Chemical Challenge: The primary synthetic hurdle is the significant steric hindrance at the

-carbon. The gem-dimethyl group adjacent to the amine functionality reduces nucleophilicity and imposes a high energy barrier for the formation of the tetrahedral intermediate typical in acyl substitutions. Standard formylation methods (e.g., refluxing formic acid) often result in incomplete conversion or require harsh thermal conditions that degrade the substrate.

The Solution: We present two validated protocols:

- Protocol A (Primary): The Acetic Formic Anhydride (AFA) method.[1] This utilizes a highly reactive mixed anhydride species to overcome the steric barrier under mild conditions,

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offering the highest conversion rates (>95%).

- Protocol B (Alternative): The Ammonium Formate/Acetonitrile method. A greener, solvent-minimized approach suitable for larger scales where atom economy is prioritized over reaction speed.

Pre-requisite: Free-Basing Phentermine

Phentermine is commercially supplied as the hydrochloride salt (Phentermine HCl).[2][3] Direct use of the salt in acylation reactions often retards reaction kinetics. The free base must be isolated first.

Protocol:

- Dissolve 10.0 mmol of Phentermine HCl in 20 mL of minimal water.
- Slowly add 20% NaOH solution until pH > 12.
- Extract the liberated oil with Dichloromethane (DCM) (

  mL).
- Dry combined organics over anhydrous

  .
- Concentrate in vacuo (Caution: Phentermine free base is volatile; do not use high vacuum/high heat).
- Validation:

  H NMR should show the disappearance of the broad ammonium exchangeable protons (

  8.0 ppm) and appearance of a sharp amine singlet (~1.2-1.5 ppm).

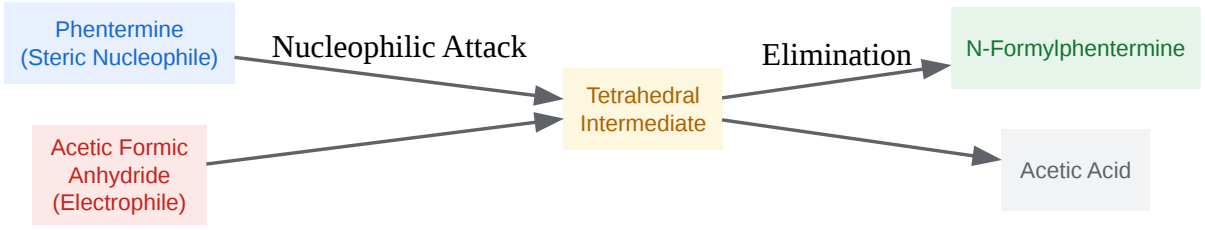
Protocol A: The Acetic Formic Anhydride (AFA) Method[1]

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This method is the industry standard for sterically hindered amines (similar to tert-butylamine formylation). The mixed anhydride is generated in situ or pre-formed to ensure high electrophilicity.

Reaction Mechanism

The reaction proceeds via nucleophilic attack of the amine on the formyl carbon of the anhydride. The acetate ion acts as a good leaving group.



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Figure 1: Mechanistic pathway for the N-formylation of phentermine using AFA.

Experimental Procedure

Reagents Table:

Reagent	Equiv.[4]	MW (g/mol)	Role
Phentermine (Free Base)	1.0	149.23	Substrate
Acetic Anhydride	2.0	102.09	Reagent A
Formic Acid (98%)	2.5	46.03	Reagent B
DCM (Anhydrous)	-	-	Solvent
Sodium Bicarbonate (sat.)	-	-	Quench

Step-by-Step Protocol:

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- Preparation of AFA:
  - In a flame-dried flask under
    , cool Acetic Anhydride (2.0 equiv) to 0°C.
  - Add Formic Acid (2.5 equiv) dropwise over 15 minutes.
  - Critical Step: Heat the mixture to 50°C for 2 hours, then cool rapidly to 0°C. This ensures formation of the mixed anhydride.
- Coupling:
  - Dissolve Phentermine free base (1.0 equiv) in anhydrous DCM (5 mL/mmol).
  - Add the amine solution dropwise to the pre-formed AFA solution at 0°C.
  - Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours.
  - Monitoring: Check TLC (SiO2, 5% MeOH in DCM). The starting amine (ninhydrin active) should disappear.
- Workup:
  - Quench the reaction by pouring into ice-cold sat.
    . Stir until gas evolution (CO_2) ceases.
  - Extract with DCM (
).
  - Wash organic layer with brine, dry over
    , and concentrate.[5]
- Purification:
  - The crude product is typically a viscous oil that may crystallize upon standing. If necessary, purify via flash column chromatography (Hexanes:EtOAc 80:20).

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Protocol B: Ammonium Formate (Green Chemistry)

This method avoids the use of corrosive anhydrides but requires higher temperatures. It is ideal for scale-up where reagent cost is a factor.

Step-by-Step Protocol:

- Combine Phentermine free base (1.0 equiv) and Ammonium Formate (2.0 equiv) in Acetonitrile (3 mL/mmol).
- Install a reflux condenser.[5][6]
- Heat the mixture to reflux (82°C) for 12–18 hours.
  - Note: The reaction is driven by the evolution of ammonia gas. Ensure proper ventilation.
- Cool to RT and filter off any undissolved solids.
- Concentrate the filtrate.
- Redissolve residue in EtOAc and wash with water to remove residual ammonium salts.
- Dry and concentrate.

Characterization & Validation

The product, **N-(alpha,alpha-Dimethylphenethyl)formamide**, exhibits distinct spectroscopic features. The presence of rotamers (cis/trans isomers around the amide bond) is a hallmark of this molecule, often resulting in split NMR signals.

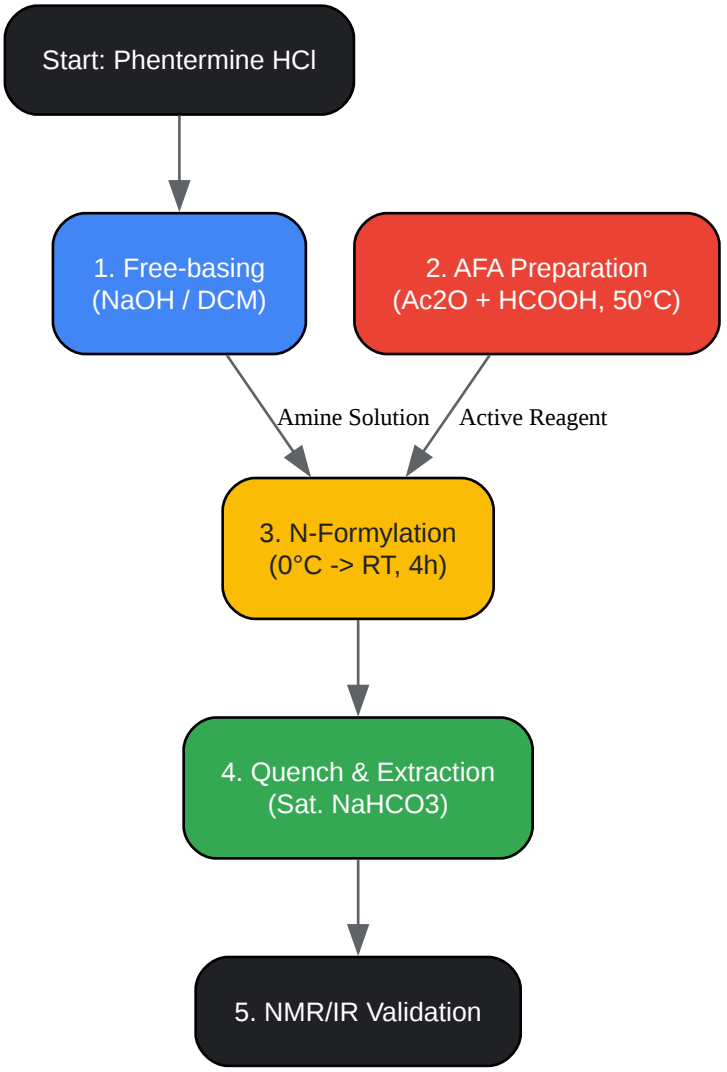
Expected Data:

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Technique	Parameter	Expected Signal / Value
Physical	State	Viscous colorless oil or white solid (mp ~45-48°C)
IR	Carbonyl ( )	Strong band at 1660–1670 (Amide I)
IR	Amine ( )	Broad band at 3280–3300
1H NMR	Formyl Proton	8.0 – 8.3 ppm (s/d, split ~2:1 ratio due to rotamers)
1H NMR	Gem-Dimethyl	1.3 – 1.4 ppm (s, 6H)
1H NMR	Benzylic	2.8 – 3.0 ppm (s, 2H)

Workflow Visualization

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Figure 2: Operational workflow for the synthesis of N-formylphentermine.

Regulatory & Safety Statements

Controlled Substance Warning: Phentermine is a Schedule IV controlled substance in the United States and is similarly regulated in most jurisdictions. All synthesis must be conducted in a licensed facility with appropriate DEA (or local authority) registration.

Safety Hazards:

- Carbon Monoxide (CO): Acetic Formic Anhydride is unstable.[5] It can decompose to release CO gas.[5][6] Perform all reactions in a well-ventilated fume hood.

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- Skin Irritation: Formic acid and acetic anhydride are severe blistering agents. Use butyl rubber gloves.

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